

Solubility and solution preparation for 2-Hydroxy Atorvastatin Lactone-d5

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Compound of Interest

Compound Name: 2-Hydroxy Atorvastatin Lactone-d5

Cat. No.: B018270

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Application Notes and Protocols for 2-Hydroxy Atorvastatin Lactone-d5

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the handling, storage, and preparation of solutions of **2-Hydroxy Atorvastatin Lactone-d5**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of Atorvastatin.

Product Information

Property	Value	Reference
Chemical Name	5-(4-fluorophenyl)-1-[2-[(2R,4R)-4-hydroxy-6-oxooxan-2-yl]ethyl]-N-(2-hydroxyphenyl)-4-(2,3,4,5,6-pentadeuteriophenyl)-2-propan-2-ylpyrrole-3-carboxamide	[1]
CAS Number	265989-50-2	[2]
Molecular Formula	C ₃₃ H ₂₈ D ₅ FN ₂ O ₅	[3]
Molecular Weight	561.66 g/mol	[3]
Appearance	Pale Yellow to Beige Solid	[3]
Melting Point	103-107°C	

Solubility

2-Hydroxy Atorvastatin Lactone-d5 is a crystalline solid with limited aqueous solubility. Organic solvents are required for its dissolution. The solubility in various solvents is summarized below.

Solvent	Solubility	Reference
Acetonitrile	Soluble	
Methanol	Slightly Soluble	
Chloroform	Slightly Soluble	
Dimethyl Sulfoxide (DMSO)	10 mM	
Acetonitrile:Water (90:10, v/v)	0.5 mg/mL	
Acetonitrile	1 mg/mL (for Atorvastatin Lactone)	

Storage and Stability

Proper storage is critical to maintain the integrity of **2-Hydroxy Atorvastatin Lactone-d5**.

- **Solid Form:** The compound is hygroscopic and should be stored at -20°C under an inert atmosphere. When stored correctly, it is stable for extended periods, with one supplier indicating a retest date of 10 years. It is stable for shipping at room temperature.
- **In Solution:** Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. The lactone form of atorvastatin and its metabolites are unstable in neutral or basic aqueous solutions and in biological matrices like human serum at room temperature, where they can hydrolyze to the corresponding hydroxy acid form. Stability in serum can be improved by maintaining a temperature of 4°C or by acidifying the sample.

Safety and Handling

Standard laboratory safety precautions should be observed when handling **2-Hydroxy Atorvastatin Lactone-d5**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust particles.
- **Handling:** Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water. For lyophilized products, it is recommended to centrifuge the vial briefly before opening to ensure that all the powder is at the bottom.

Experimental Protocols

Preparation of a 0.5 mg/mL Stock Solution in Acetonitrile:Water (90:10)

This protocol is adapted from a method used for preparing stock solutions of hydroxylated atorvastatin metabolites.

Materials:

- **2-Hydroxy Atorvastatin Lactone-d5**

- Acetonitrile (HPLC grade)
- Deionized Water (HPLC grade)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes

Procedure:

- Allow the vial of **2-Hydroxy Atorvastatin Lactone-d5** to equilibrate to room temperature before opening to prevent condensation.
- Centrifuge the vial briefly to collect all the solid material at the bottom.
- Weigh the desired amount of the compound using a calibrated analytical balance. For example, weigh 5 mg.
- Transfer the weighed compound to a 10 mL volumetric flask.
- Prepare a 90:10 (v/v) mixture of acetonitrile and water.
- Add a small amount of the acetonitrile:water mixture to the volumetric flask to dissolve the compound.
- Vortex the solution for 1-2 minutes to aid dissolution. If necessary, sonicate the solution for 5-10 minutes in a water bath at room temperature.
- Once the compound is completely dissolved, add the acetonitrile:water mixture to the mark on the volumetric flask.
- Invert the flask several times to ensure a homogeneous solution.

- Transfer the stock solution to a labeled, amber glass vial for storage.

Preparation of a 1 mg/mL Stock Solution in Acetonitrile

This protocol is based on a method for preparing atorvastatin lactone stock solutions.

Materials:

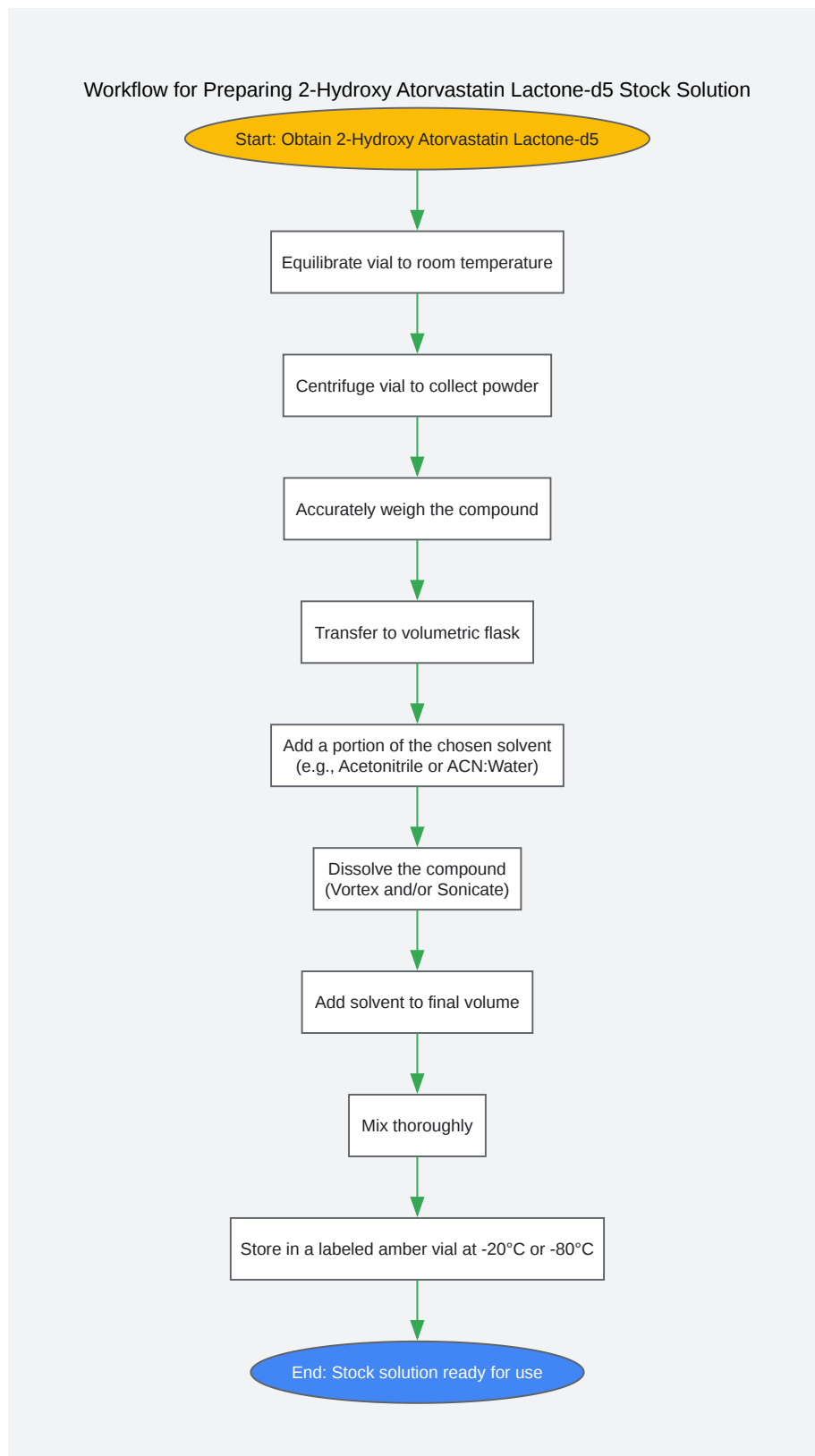
- **2-Hydroxy Atorvastatin Lactone-d5**
- Acetonitrile (HPLC grade)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes

Procedure:

- Bring the vial of **2-Hydroxy Atorvastatin Lactone-d5** to room temperature.
- Centrifuge the vial to settle the powder.
- Accurately weigh the desired amount of the compound (e.g., 5 mg).
- Transfer the compound to a 5 mL volumetric flask.
- Add a portion of acetonitrile to the flask and vortex for 1-2 minutes.
- If needed, sonicate the flask in a room temperature water bath for 5-10 minutes to ensure complete dissolution.
- Fill the flask to the mark with acetonitrile.
- Mix the solution thoroughly by inverting the flask.

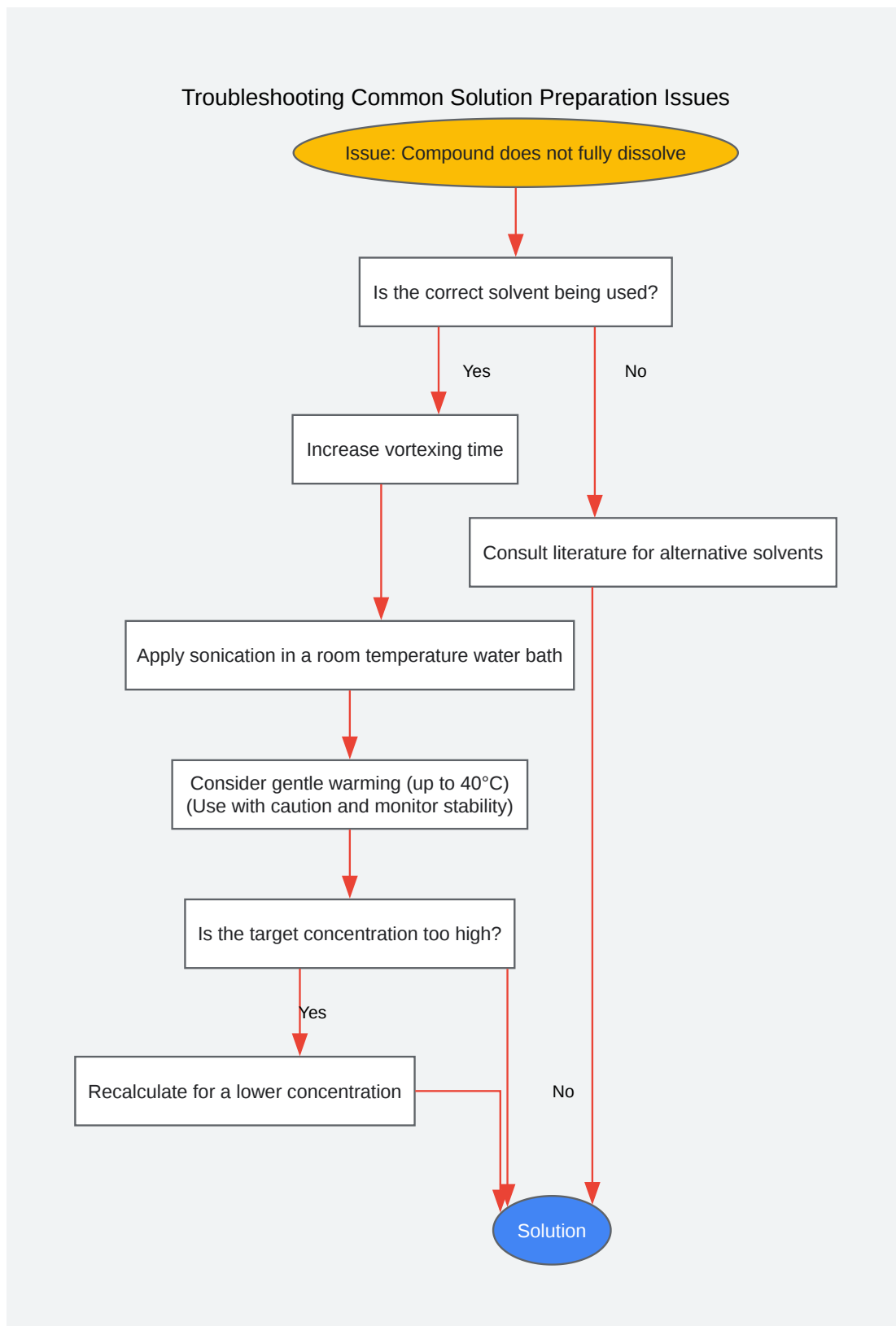
- Store the prepared stock solution in a labeled, tightly sealed amber vial.

Visualizations



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Caption: Workflow for preparing a stock solution of **2-Hydroxy Atorvastatin Lactone-d5**.



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Caption: A logical guide for troubleshooting common issues during solution preparation.

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References

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